An In-depth Technical Guide to D-Norvaline tert-butyl ester

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*tert-butyl (2R)-2-aminopentanoate*
CAS No.:	*158741-16-3*
Cat. No.:	*B1148624*

Get Quote

A Comprehensive Resource for Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed overview of D-Norvaline tert-butyl ester, focusing on its chemical properties, safety considerations, and potential applications in scientific research and development. This document is intended for a technical audience and synthesizes available data to offer practical insights.

Chemical Identity and Physicochemical Properties

D-Norvaline tert-butyl ester is a derivative of the non-proteinogenic amino acid D-norvaline. The tert-butyl ester group is a common protecting group in organic synthesis, particularly in peptide synthesis, as it can be readily removed under acidic conditions.[1]

Synonyms: tert-butyl (R)-2-aminopentanoate[2]

While the specific CAS number 1379444-89-9 is cited, it is important to note that other CAS numbers, such as 158741-16-3, are also associated with D-Norvaline tert-butyl ester in various chemical supplier databases.[3][4][5] Researchers should always verify the CAS number with their specific supplier.

© 2026 BenchChem. All rights reserved.

A summary of its key physicochemical properties is presented in the table below.

Property	Value	Source
Molecular Formula	C9H19NO2	[4][6]
Molecular Weight	173.25 g/mol	[3][4][6]
Appearance	White powder	[7][8]
Purity	≥ 95%	[5]
Storage	0 - 8 °C	[7][8]

Safety and Handling

A specific Safety Data Sheet (SDS) for CAS 1379444-89-9 is not readily available in public databases. Therefore, the following safety and handling guidelines are based on data for structurally similar compounds, such as D-norvaline, L-norvaline tert-butyl ester, and other amino acid esters.[9][10][11][12] It is imperative that users consult the specific SDS provided by their supplier before handling this compound.

2.1. Hazard Identification

Based on analogous compounds, D-Norvaline tert-butyl ester is not expected to be classified as hazardous under normal conditions of use.[9][12] However, as with any chemical, it should be handled with care. Potential hazards may include:

- Inhalation: May cause respiratory irritation.[10]
- Skin Contact: May cause skin irritation upon prolonged or repeated contact.
- Eye Contact: May cause eye irritation.
- Ingestion: The toxicological properties have not been thoroughly investigated.[10]

2.2. First Aid Measures

In case of exposure, the following first aid measures are recommended:

© 2026 BenchChem. All rights reserved.

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[10][11]
- Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.[10][11]
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes, lifting lower and upper eyelids. Seek medical attention.[10][11]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek medical attention.[10][11]

2.3. Personal Protective Equipment (PPE)

To ensure safe handling, the following personal protective equipment is recommended:

- Eye/Face Protection: Wear chemical safety goggles or glasses.[9]
- Skin Protection: Wear protective gloves and a lab coat.[9]
- Respiratory Protection: Use a NIOSH-approved respirator if dust is generated.[10]

2.4. Storage and Disposal

- Storage: Keep the container tightly closed in a dry, cool, and well-ventilated place.[9][11]
- Disposal: Dispose of the chemical in accordance with federal, state, and local regulations. Do not let the product enter drains.[10]

Potential Applications in Research and Drug Development

D-amino acids and their derivatives, such as D-Norvaline tert-butyl ester, are valuable building blocks in medicinal chemistry and drug discovery. The presence of the D-enantiomer can confer unique properties to peptides and small molecules, such as increased metabolic stability and altered biological activity.

© 2026 BenchChem. All rights reserved.

3.1. Peptide Synthesis

The primary application of D-Norvaline tert-butyl ester is likely as a building block in peptide synthesis.[7][8] The tert-butyl ester protects the carboxylic acid moiety of the amino acid, allowing for the controlled formation of peptide bonds. The D-configuration is incorporated to create peptides with enhanced resistance to enzymatic degradation, which is a significant advantage for therapeutic peptides.

Caption: Workflow for incorporating D-Norvaline tert-butyl ester into a peptide chain.

3.2. Chiral Synthesis

Chiral compounds are of paramount importance in the pharmaceutical industry. D-Norvaline tert-butyl ester can serve as a chiral starting material for the synthesis of complex organic molecules.[13] Its defined stereochemistry can be transferred to the target molecule, which is a crucial aspect of asymmetric synthesis.

3.3. Metabolic Studies

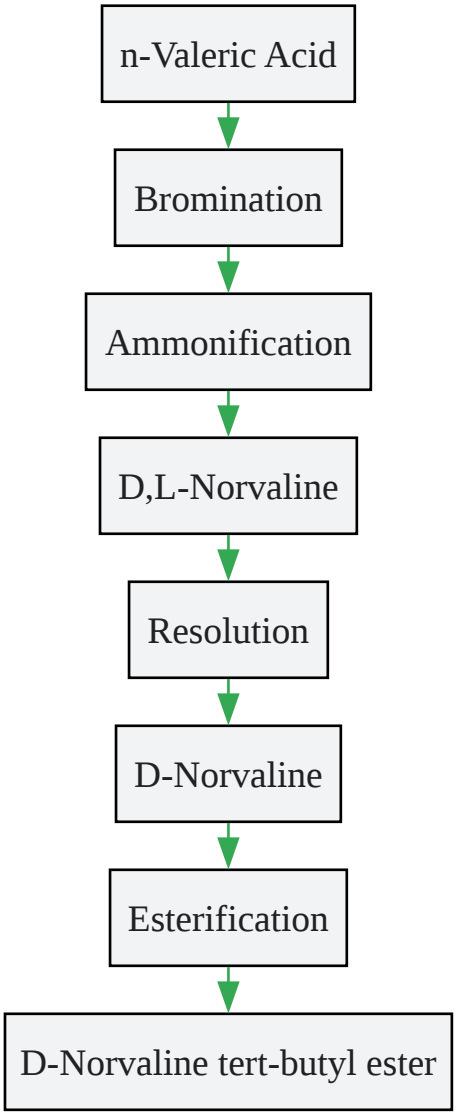
Amino acid derivatives are often used in metabolic research to study enzyme kinetics and metabolic pathways.[7] D-Norvaline tert-butyl ester could be used to investigate the specificity of enzymes involved in amino acid metabolism.

Synthesis and Related Chemistry

The synthesis of D-norvaline can be achieved through chemical methods starting from n-valeric acid, followed by resolution to obtain the desired D-enantiomer.[14][15] The tert-butyl ester can then be introduced through esterification.

The tert-butyl ester group is a valuable protecting group due to its stability under a wide range of conditions and its selective removal under acidic conditions.[1] This allows for orthogonal protection strategies in complex multi-step syntheses.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: General synthetic pathway for D-Norvaline tert-butyl ester.

Conclusion

D-Norvaline tert-butyl ester is a specialized chemical with significant potential in peptide synthesis and broader medicinal chemistry research. While comprehensive safety data for CAS 1379444-89-9 is not widely available, a conservative approach to handling based on analogous compounds is prudent. Researchers are strongly encouraged to obtain a specific Safety Data Sheet from their supplier. The unique properties conferred by the D-amino acid configuration and the utility of the tert-butyl ester protecting group make this compound a valuable tool for the development of novel therapeutics and other advanced scientific applications.

© 2026 BenchChem. All rights reserved.

References

- LookChem. L-Norvaline t-butyl ester. [Link]
- ChemBK. L-Norvaline tert-butyl ester hydrochloride. [Link]
- Google Patents. CN100516025C - A method for synthesizing D-norvaline with n-valeric acid.
- Thermo Fisher Scientific. SAFETY DATA SHEET - D-Norvaline. [Link]
- Google Patents. CN101508654B - Synthesis method of D, L-norvaline.
- National Center for Biotechnology Information. Discovery of tert-Butyl Ester Based 6-Diazo-5-oxo-l-norleucine Prodrugs for Enhanced Metabolic Stability and Tumor Delivery. [Link]
- National Center for Biotechnology Information. D-Norvaline. [Link]
- PureSynth. D-Valine Tert-Butyl Ester Hydrochloride 95%. [Link]
- PubChem. Perfluoro-4-methoxybutanoic acid. [Link]
- PubMed. Discovery of tert-Butyl Ester Based 6-Diazo-5-oxo-l-norleucine Prodrugs for Enhanced Metabolic Stability and Tumor Delivery. [Link]
- Organic Chemistry Portal. tert-Butyl Esters. [Link]
- Masterchem. Paraformaldehyde (CAS 30525-89-4). [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. tert-Butyl Esters [organic-chemistry.org]
- 2. D-Norvaline tert-butyl ester [sigmaaldrich.com]

- 3. 158741-16-3|D-NOrvaline tert-butyl ester|BLD Pharm [bldpharm.com]
- 4. L-Norvaline t-butyl ester | lookchem [lookchem.com]
- 5. D-Norvaline tert-butyl ester 95% | CAS: 158741-16-3 | AChemBlock [achemblock.com]
- 6. bocsci.com [bocsci.com]
- 7. chemimpex.com [chemimpex.com]
- 8. chemimpex.com [chemimpex.com]
- 9. fishersci.com [fishersci.com]
- 10. capotchem.cn [capotchem.cn]
- 11. assets.thermofisher.cn [assets.thermofisher.cn]
- 12. fishersci.com [fishersci.com]
- 13. chembk.com [chembk.com]
- 14. CN100516025C - Method for synthesizing D-norvaline using n-pentanoic acid - Google Patents [patents.google.com]
- 15. CN101508654B - Synthesis method of D, L-norvaline - Google Patents [patents.google.com]

- To cite this document: BenchChem. [An In-depth Technical Guide to D-Norvaline tert-butyl ester]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1148624/docs#an-in-depth-technical-guide-to-d-norvaline-tert-butyl-ester]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.